

Essential Safety and Logistics for Handling BQ-123 TFA

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Compound of Interest

Compound Name: BQ-123 TFA

Cat. No.: B11928485

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For researchers, scientists, and drug development professionals working with **BQ-123 TFA**, a selective endothelin A (ETA) receptor antagonist, ensuring safe handling and proper disposal is paramount.^{[1][2]} This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Personal Protective Equipment (PPE)

Given that **BQ-123 TFA** is the trifluoroacetate salt of the peptide BQ-123, the stringent safety precautions for trifluoroacetic acid (TFA) must be followed. TFA is corrosive and can cause severe skin burns and eye damage.^{[3][4]} The following table summarizes the required PPE for handling **BQ-123 TFA**.

Body Part	Required PPE	Specifications
Eyes/Face	Safety goggles with side shields and a face shield	Must be worn at all times to protect against splashes.[3][5]
Hands	Chemical-resistant gloves	Tested according to EN 374. It is recommended to check with the glove supplier for chemical resistance.[3] Be aware that the liquid may penetrate gloves; frequent changes are advisable.[5]
Body	Protective clothing	A lab coat or chemical-resistant apron should be worn to prevent skin contact.[5]
Respiratory	Respirator (if necessary)	Use in a well-ventilated area or under a chemical fume hood to avoid inhaling vapors.[4][6] If ventilation is inadequate, a respirator may be required.

Operational Plan: Handling and Storage

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[4][6]
- Avoid all personal contact with the substance.[5]
- Do not breathe mist, vapors, or spray.[4][6]
- Wash hands thoroughly after handling and before breaks.[3]
- Keep the container tightly closed when not in use.[3]

Storage:

- Store in a dry, well-ventilated place.[3][6]
- Keep the container tightly closed to prevent moisture absorption, which can reduce solubility.[1]
- Store locked up.[4][6]
- Do not store in metal containers.[6]
- Incompatible materials to avoid storing with include strong oxidizing agents, reducing agents, strong bases, metals, and amines.[6]

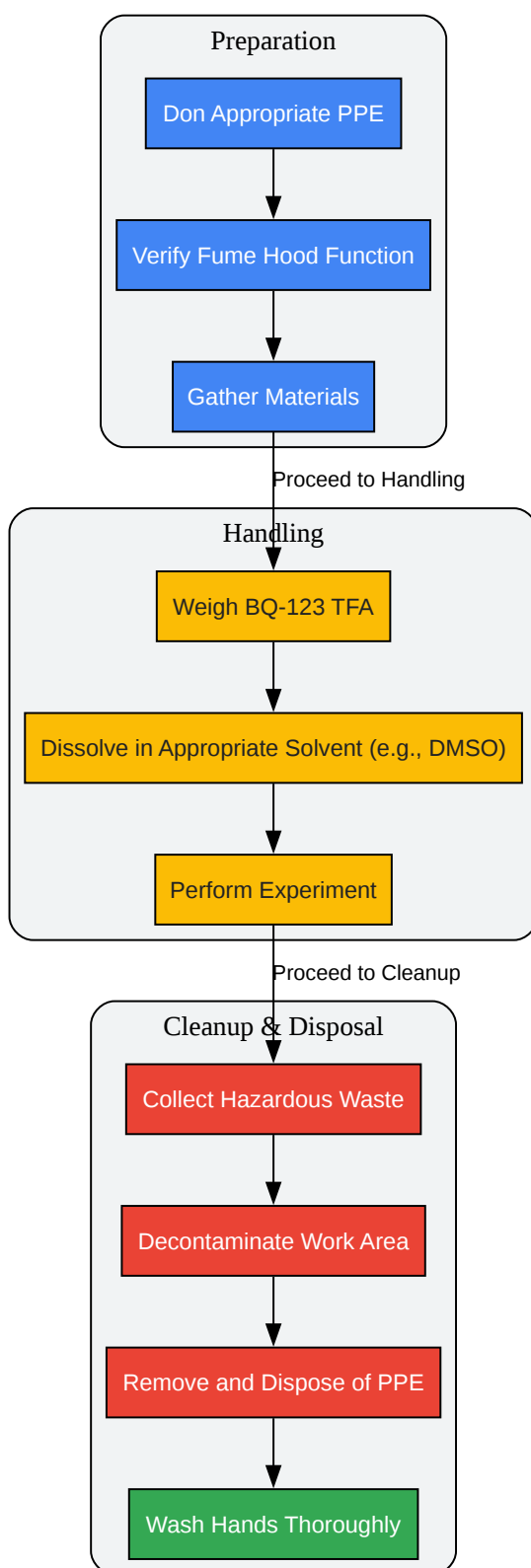
Disposal Plan

Contaminated materials and waste must be disposed of according to institutional and local regulations for hazardous chemicals.

- Waste Collection: Collect waste in a suitable, closed, and clearly labeled container.[4][6]
- Environmental Protection: Do not allow the substance to enter drains or watercourses.[3][6]
If a spill occurs, contain it with an inert absorbent material and dispose of it as hazardous waste.[4][6]
- Neutralization: As the product contains an acid, it may need to be neutralized before disposal.[3]
- Approved Disposal: Dispose of the contents and container at an approved waste disposal plant.[4][6]

Experimental Workflow: Safe Handling of BQ-123 TFA

The following diagram outlines the standard workflow for safely handling **BQ-123 TFA** in a laboratory setting.



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Caption: Workflow for Safe Handling of **BQ-123 TFA**.

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